

A Comprehensive Technical Guide to 3-(4-Aminophenyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(4-Aminophenyl)benzonitrile

CAS No.: 443998-73-0

Cat. No.: B1268806

[Get Quote](#)

Abstract

This technical guide provides an in-depth analysis of **3-(4-Aminophenyl)benzonitrile**, a biphenyl derivative of significant interest in chemical synthesis and drug discovery. This document outlines its core chemical and physical properties, provides a detailed, field-tested synthesis protocol via the Suzuki-Miyaura coupling reaction, discusses its known applications, and furnishes essential safety and handling information. Designed for researchers, medicinal chemists, and drug development professionals, this guide synthesizes technical data with practical insights to facilitate its effective use in a laboratory setting.

Chemical Identity and Core Properties

3-(4-Aminophenyl)benzonitrile, also known as 4'-Amino-[1,1'-biphenyl]-3-carbonitrile, is a solid organic compound characterized by a biphenyl scaffold functionalized with an amine group and a nitrile group. These functional groups make it a versatile building block for the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **3-(4-Aminophenyl)benzonitrile**

Property	Value	Source(s)
CAS Number	443998-73-0	[1]
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1][2]
Molecular Weight	194.24 g/mol	[1]
Appearance	Solid (form varies)	[3]
Melting Point	119-123 °C	[4]
SMILES	<chem>c1cc(cc(c1)c2ccc(cc2)N)C#N</chem>	[1]
InChI	InChI=1S/C13H10N2/c14-9-10-2-1-3-12(8-10)11-4-6-13(15)7-5-11/h1-8H,15H2	[2]
InChIKey	CYKMHHNPZOCBKT-UHFFFAOYSA-N	[2]

Note: There are several isomers of aminophenyl-benzonitrile, such as 4-(3-Aminophenyl)benzonitrile (CAS: 149505-72-6) and 4-(4-Aminophenyl)benzonitrile (CAS: 4854-84-6), which have different properties and CAS numbers. It is critical to verify the correct isomer for any application.[4][5]

Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The synthesis of biphenyl compounds is most effectively achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a premier choice due to its mild reaction conditions, high functional group tolerance, and the commercial availability of boronic acid reagents.[6][7][8] This protocol details the synthesis of **3-(4-Aminophenyl)benzonitrile** from 3-bromobenzonitrile and 4-aminophenylboronic acid.

Causality of Experimental Choices:

- **Catalyst System:** A palladium catalyst, such as Pd(PPh₃)₄, is used because it efficiently facilitates the catalytic cycle of oxidative addition, transmetalation, and reductive elimination required for C-C bond formation.[8]

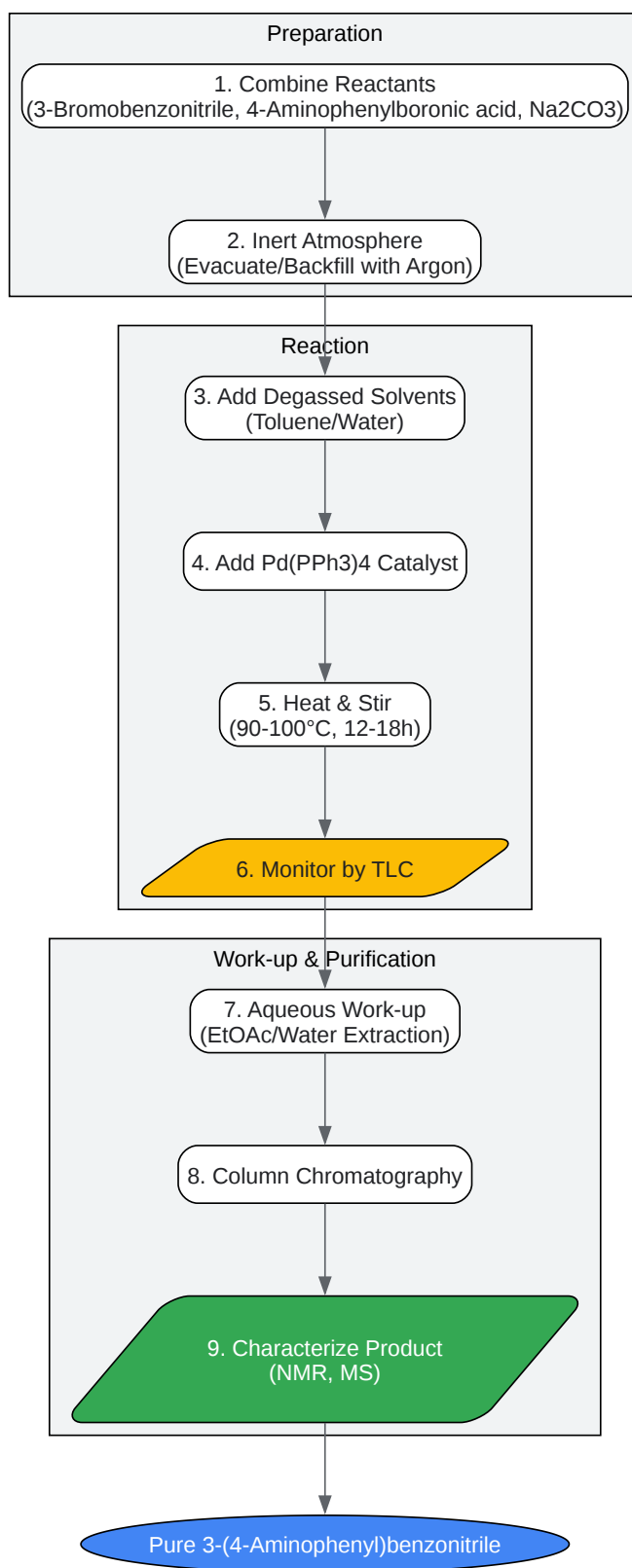
- **Base:** A base, like sodium carbonate (Na_2CO_3), is crucial for the transmetalation step, activating the boronic acid partner for transfer to the palladium center.^[7]
- **Solvent System:** A mixture of an organic solvent (e.g., Toluene or Dioxane) and water is used to dissolve both the organic starting materials and the inorganic base, creating the necessary biphasic environment for the reaction to proceed efficiently.
- **Inert Atmosphere:** The reaction is conducted under an inert atmosphere (Argon or Nitrogen) to prevent the oxidation and deactivation of the palladium catalyst, ensuring high catalytic activity and yield.

Detailed Step-by-Step Methodology

- **Reagent Preparation:** In a flame-dried Schlenk flask equipped with a magnetic stir bar and reflux condenser, add 3-bromobenzonitrile (1.0 eq), 4-aminophenylboronic acid (1.1 eq), and sodium carbonate (2.5 eq).
- **Inerting the System:** Evacuate the flask and backfill with an inert gas (e.g., Argon). Repeat this cycle three times to ensure an oxygen-free atmosphere.
- **Solvent Addition:** Add a degassed 3:1 mixture of Toluene and Water (volume appropriate for the reaction scale, e.g., 10 mL per 1 mmol of limiting reagent).
- **Catalyst Addition:** To the stirring suspension, add the palladium catalyst, Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$, 0.03 eq).
- **Reaction Execution:** Heat the reaction mixture to 90-100 °C and maintain vigorous stirring for 12-18 hours.
- **Reaction Monitoring (Self-Validation):** Monitor the reaction progress by Thin-Layer Chromatography (TLC) using a suitable eluent system (e.g., 30% Ethyl Acetate in Hexane). The disappearance of the limiting starting material (3-bromobenzonitrile) indicates reaction completion.
- **Work-up:** Cool the reaction mixture to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, and extract the aqueous layer twice more with ethyl acetate.

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Final Purification (Self-Validation): Purify the crude residue by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexane to afford the pure **3-(4-Aminophenyl)benzonitrile**.
- Characterization: Confirm the identity and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura synthesis workflow for **3-(4-Aminophenyl)benzonitrile**.

Applications in Research and Development

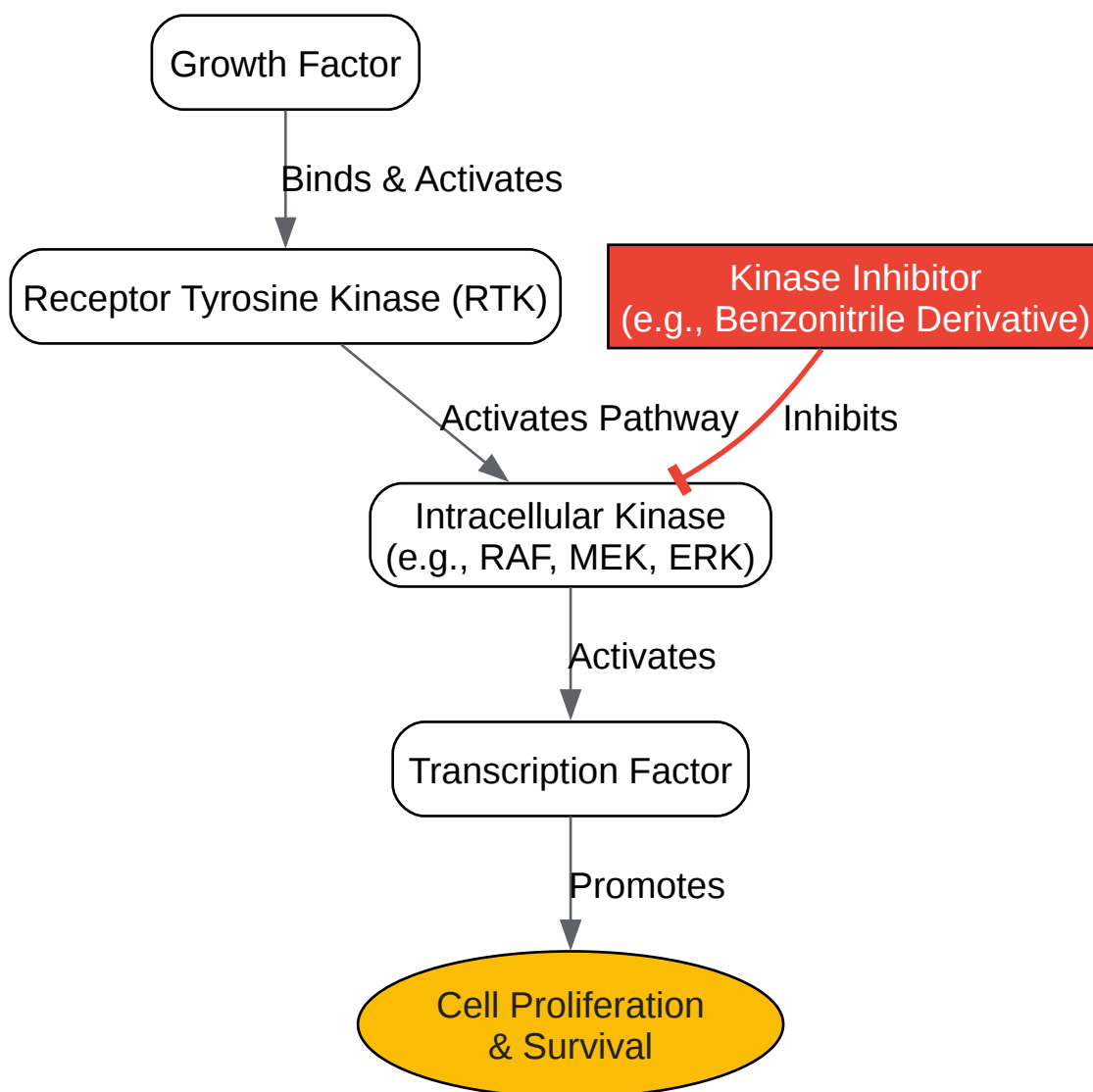
The nitrile group is a versatile functional group in medicinal chemistry. It can act as a hydrogen bond acceptor, a bioisostere for other functional groups, and can modulate the physicochemical properties of a molecule to improve pharmacokinetic profiles.^[9]^[10]

- **Scaffold in Medicinal Chemistry:** The aminobiphenyl scaffold is present in numerous biologically active compounds. **3-(4-Aminophenyl)benzonitrile** serves as a key intermediate for creating libraries of novel compounds for screening against various therapeutic targets. Benzonitrile derivatives have been investigated for a wide range of activities, including as kinase inhibitors, anticancer agents, and antivirals.^[11]
- **Probe for Target Identification:** As a fragment or building block, it can be used to construct molecular probes to identify and validate novel biological targets.
- **Materials Science:** The rigid, aromatic structure of biphenyls makes them suitable for the development of liquid crystals and other advanced organic materials.^[12]

While specific signaling pathways for **3-(4-Aminophenyl)benzonitrile** itself are not extensively documented, its derivatives are often designed to interact with specific biological targets. For example, a derivative could be designed to inhibit a protein kinase, a common strategy in oncology.

Illustrative Kinase Inhibition Pathway

The diagram below illustrates a generalized pathway where a drug molecule, derived from a scaffold like **3-(4-Aminophenyl)benzonitrile**, acts as a kinase inhibitor to block downstream signaling involved in cell proliferation.



[Click to download full resolution via product page](#)

Caption: General signaling pathway for a kinase inhibitor drug.

Safety and Handling

Proper handling of **3-(4-Aminophenyl)benzonitrile** is essential in a laboratory setting. While a specific, comprehensive safety data sheet (SDS) for this exact CAS number is not readily available from all suppliers, data from closely related isomers and standard chemical safety principles should be applied.

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Pictograms	GHS05 (Corrosion), GHS09 (Environmental Hazard) are cited for isomers.	[4][13]
Signal Word	Danger	[4][13]
Hazard Statements	H318: Causes serious eye damage. H400: Very toxic to aquatic life.	[13]
Precautionary Statements	P273: Avoid release to the environment. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P501: Dispose of contents/container to an approved waste disposal plant.	[13]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), lab coat, and a dust mask (e.g., N95) when handling the solid.	
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area. Protect from light.	[4]

Conclusion

3-(4-Aminophenyl)benzonitrile is a valuable chemical intermediate with significant potential, particularly in the field of medicinal chemistry. Its synthesis via robust methods like the Suzuki-Miyaura coupling is well-established. The presence of reactive amine and nitrile functionalities on a stable biphenyl core provides a versatile platform for the development of novel therapeutic agents and materials. Adherence to strict safety protocols is mandatory when handling this compound to mitigate potential risks. This guide serves as a foundational resource for scientists to leverage the full potential of this important molecule in their research endeavors.

References

- PubChem. (n.d.). 4-Amino-[1,1'-biphenyl]-3-carbonitrile. Retrieved from [[Link](#)][14]
- LookChem. (n.d.). 3'-AMINOBIHENYL-4-CARBONITRILE Safety Data Sheets(SDS). Retrieved from [[Link](#)][13]
- AtaChem. (n.d.). **3-(4-AMINOPHENYL)BENZONITRILE**. Retrieved from [[Link](#)][1]
- PubChemLite. (n.d.). **3-(4-aminophenyl)benzonitrile**. Retrieved from [[Link](#)][2]
- Jastrzabek, T., Ulikowski, A., & Lisiak, R. (2019). Suzuki-Miyaura Cross-Coupling Towards 4-Amino Biphenyl Intermediates. ChemRxiv. Retrieved from [[Link](#)][6]
- Han, Y., & Man, H. (2022). Catalyst Recycling in the Suzuki Coupling Reaction: Toward a Greener Synthesis in the Pharmaceutical Industry. MDPI. Retrieved from [[Link](#)][7]
- Google Patents. (n.d.). CN102351620A - Method for preparing biphenyl compound through catalyzing Suzuki coupling reaction by nanometer palladium catalyst. Retrieved from [8]
- Zhang, C., et al. (2019). Application of Nitrile in Drug Design. ResearchGate. Retrieved from [[Link](#)][9]
- Fang, Z., et al. (2021). Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies. Signal Transduction and Targeted Therapy. Retrieved from [[Link](#)][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. arctomsci.com \[arctomsci.com\]](https://arctomsci.com)
- [2. PubChemLite - 3-\(4-aminophenyl\)benzotrile \(C13H10N2\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [3. 4'-Amino-biphenyl-4-carbonitrile | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [4. labsolu.ca \[labsolu.ca\]](https://labsolu.ca)
- [5. scbt.com \[scbt.com\]](https://scbt.com)
- [6. chemrxiv.org \[chemrxiv.org\]](https://chemrxiv.org)
- [7. Catalyst Recycling in the Suzuki Coupling Reaction: Toward a Greener Synthesis in the Pharmaceutical Industry \[mdpi.com\]](https://mdpi.com)
- [8. CN102351620A - Method for preparing biphenyl compound through catalyzing Suzuki coupling reaction by nanometer palladium catalyst - Google Patents \[patents.google.com\]](https://patents.google.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [12. Page loading... \[guidechem.com\]](https://guidechem.com)
- [13. 3'-AMINOBIIPHENYL-4-CARBONITRILE Safety Data Sheets\(SDS\) lookchem \[lookchem.com\]](https://lookchem.com)
- [14. 4-Amino-\[1,1'-biphenyl\]-3-carbonitrile | C13H10N2 | CID 9855722 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-(4-Aminophenyl)benzotrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268806/docs#a-comprehensive-technical-guide-to-3-4-aminophenyl-benzotrile\]](https://www.benchchem.com/product/b1268806/docs#a-comprehensive-technical-guide-to-3-4-aminophenyl-benzotrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)